

What is Decanoic acid-d19 and its chemical properties?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Decanoic acid-d19

Cat. No.: B1591744

[Get Quote](#)

An In-depth Technical Guide to Decanoic Acid-d19

Decanoic acid-d19 is the deuterated form of decanoic acid, a medium-chain saturated fatty acid also known as capric acid.[1][2] In this isotopically labeled version, 19 hydrogen atoms have been replaced by their stable isotope, deuterium.[1][3] This modification makes it an invaluable tool in analytical chemistry, particularly in mass spectrometry-based quantification, where it serves as an ideal internal standard.[3][4][5] Its chemical behavior is nearly identical to its unlabeled counterpart, but its increased mass allows it to be distinguished in a mass spectrometer.

This guide provides a comprehensive overview of the chemical properties, applications, and relevant experimental protocols for **Decanoic acid-d19**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Decanoic acid-d19 is characterized by its specific physical and chemical properties, which are critical for its application in laboratory settings. The compound is typically a white solid or colorless oil at room temperature and is soluble in organic solvents but has limited solubility in water.[1][5]

Property	Value
Synonyms	Capric Acid-d19, Decylic Acid-d19, FA 10:0-d19
Chemical Formula	$C_{10}HD_{19}O_2$ / $CD_3(CD_2)_8COOH$
Molecular Weight	191.38 g/mol [2][4][5]
CAS Number	88170-22-3[2][4][5]
Appearance	White solid, colorless liquid/solid mixture, or an oil[1][4][5]
Melting Point	30-32 °C[6][7]
Boiling Point	268-270 °C[6][7]
Density	0.991 g/mL at 25 °C[6]
Purity	≥98% atom % D; ≥99% deuterated forms[2][5][6]
Solubility	DMSO: 10 mg/mL or 130 mg/mL (with warming) [4][8]DMF: 25 mg/mL[5][8]Ethanol: 25 mg/mL[5][8]Ethanol:PBS (pH 7.2) (1:1): 0.5 mg/mL[5][8]
Storage Conditions	Pure Form: Room temperature or -20°C[2][4]In Solvent: -80°C (6 months) or -20°C (1 month)[4][9]

Core Applications in Research and Development

The primary application of **Decanoic acid-d19** is its use as an internal standard for the precise quantification of unlabeled decanoic acid in various biological matrices using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[3][4][5] Stable isotope-labeled internal standards are considered the gold standard in quantitative bioanalysis because they compensate for variability during sample preparation, extraction, and analysis.[1][10]

Key applications include:

- **Metabolomics and Lipidomics:** Used to accurately measure levels of decanoic acid in studies of fatty acid metabolism.[2][3]
- **Pharmacokinetic (PK) Studies:** Essential for quantifying drug candidates that are structurally similar to fatty acids or for studying the effect of drugs on fatty acid metabolism.
- **Clinical Diagnostics:** Can be used in the development of diagnostic tests, for example, altered plasma levels of decanoic acid have been investigated as a potential biomarker for colorectal cancer.[7]
- **Drug Development:** The unlabeled form, decanoic acid, is studied for its therapeutic potential, including its role as a non-competitive inhibitor of AMPA receptors, which has antiseizure effects.[4][5] **Decanoic acid-d19** is crucial for accurately measuring the concentration of the active compound in these studies.

Experimental Protocols and Methodologies

The use of **Decanoic acid-d19** as an internal standard is a cornerstone of quantitative mass spectrometry. Below is a representative protocol for the quantification of decanoic acid in a biological plasma sample using LC-MS/MS.

Protocol: Quantification of Decanoic Acid in Plasma using LC-MS/MS

1. Preparation of Stock and Working Solutions:

- **Decanoic Acid Standard Stock:** Prepare a 1 mg/mL stock solution of unlabeled decanoic acid in methanol.
- **Internal Standard (IS) Stock:** Prepare a 1 mg/mL stock solution of **Decanoic acid-d19** in methanol.
- **Working Solutions:** Create a series of calibration standards by serially diluting the decanoic acid stock solution. Prepare a fixed-concentration IS working solution (e.g., 100 ng/mL) by diluting the IS stock.[11][12]

2. Sample Preparation and Extraction:

- Thaw plasma samples on ice.

- To 100 μL of each plasma sample (calibrator, quality control, or unknown), add a precise volume (e.g., 10 μL) of the **Decanoic acid-d19** internal standard working solution.[\[11\]](#)[\[13\]](#)
This step should be done as early as possible to account for variability in the entire workflow.[\[13\]](#)
- Vortex briefly to mix.
- Precipitate proteins by adding 300 μL of cold acetonitrile. Vortex vigorously for 1 minute.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.[\[11\]](#)
- Carefully transfer the supernatant to a new tube or vial for LC-MS/MS analysis.[\[12\]](#)

3. LC-MS/MS Analysis:

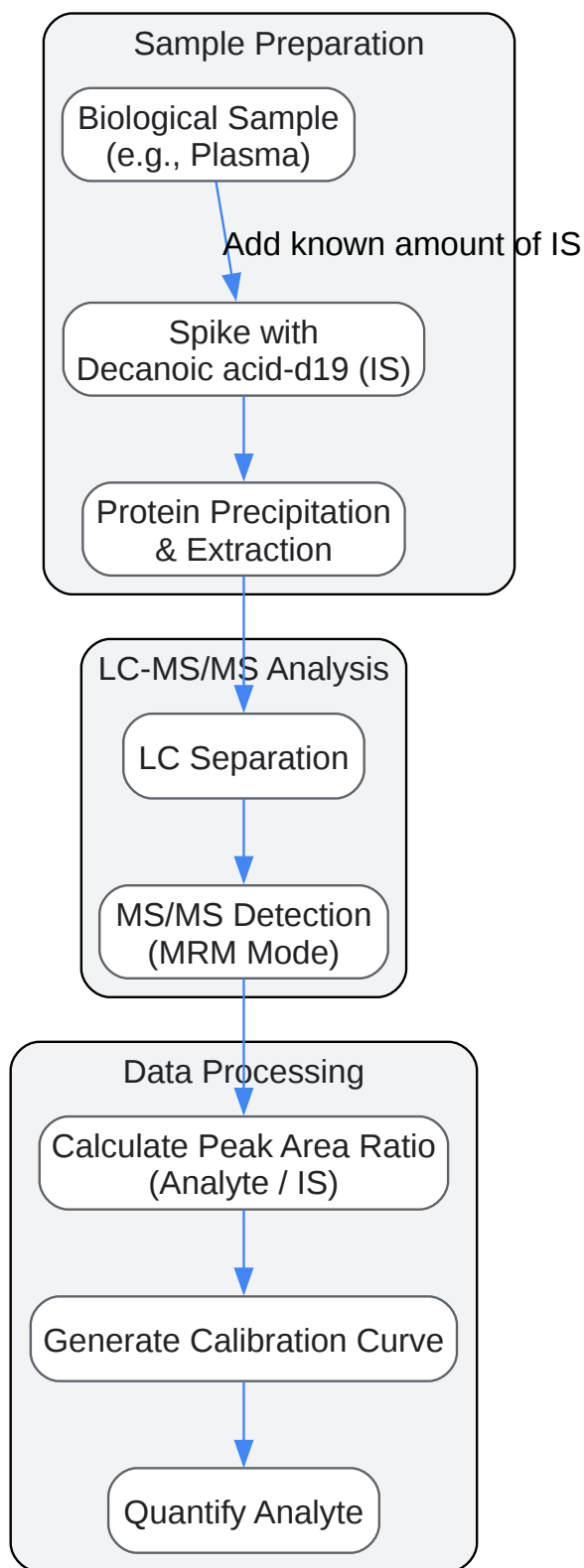
- Liquid Chromatography (LC):
- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5-10 μL .
- Mass Spectrometry (MS/MS):
- Ionization Mode: Electrospray Ionization (ESI), typically in negative mode for carboxylic acids.
- Detection Mode: Multiple Reaction Monitoring (MRM).[\[11\]](#)
- MRM Transitions: Monitor specific precursor-to-product ion transitions for both decanoic acid and **Decanoic acid-d19**.

4. Data Analysis and Quantification:

- Integrate the peak areas for both the analyte (decanoic acid) and the internal standard (**Decanoic acid-d19**).
- Calculate the ratio of the analyte peak area to the internal standard peak area for all samples.
- Generate a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
- Determine the concentration of decanoic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.[\[13\]](#)

Visualizing Workflows and Pathways

Diagrams are essential for illustrating complex experimental processes and biological mechanisms.

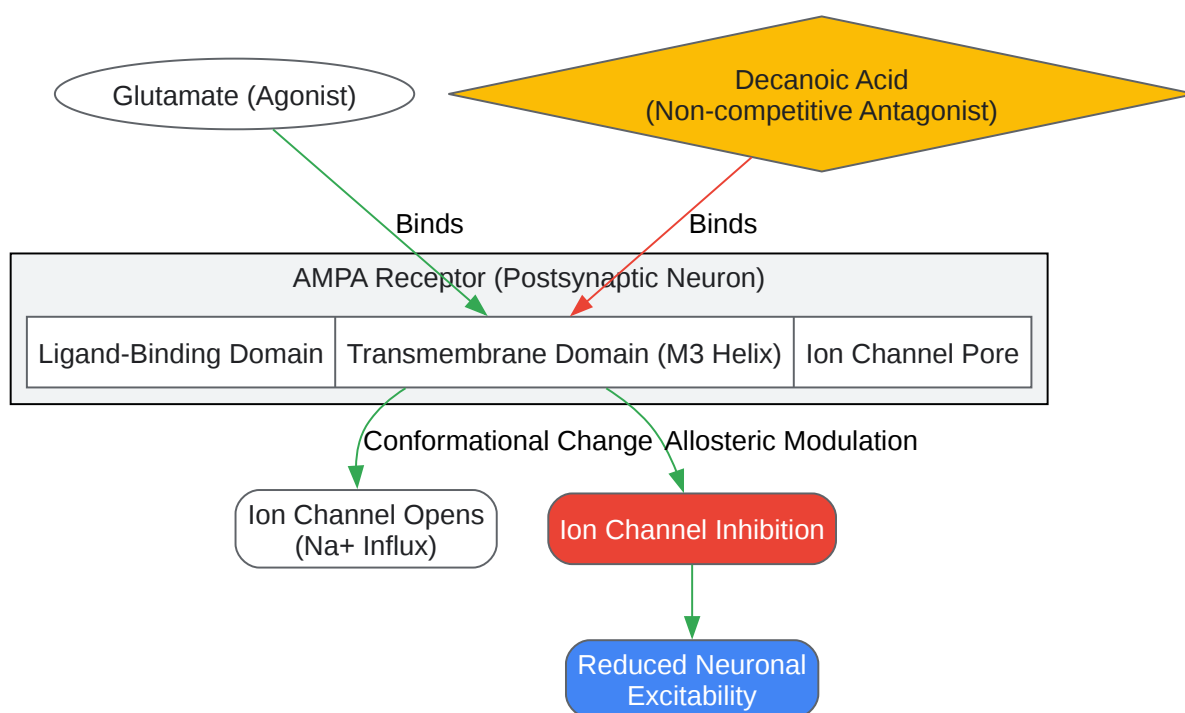


[Click to download full resolution via product page](#)

Caption: Workflow for using **Decanoic acid-d19** as an internal standard.

Biological Interaction: Inhibition of AMPA Receptors

Unlabeled decanoic acid has been identified as a direct, non-competitive antagonist of AMPA (α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid) receptors, a key mechanism contributing to the antiseizure effects of the medium-chain triglyceride (MCT) ketogenic diet.[2][4][5] It binds to a site on the M3 helix of the AMPA-GluA2 transmembrane domain, which is involved in channel gating, thereby inhibiting excitatory neurotransmission.[2][3][4][14]

[Click to download full resolution via product page](#)

Caption: Mechanism of Decanoic Acid's inhibition of the AMPA receptor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. LC-MS/MS Internal Standards: Critical Workflows for Accurate Bioanalysis | KCAS Bio [kcasbio.com]
- 2. researchgate.net [researchgate.net]
- 3. Seizure control by decanoic acid through direct AMPA receptor inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pure.royalholloway.ac.uk [pure.royalholloway.ac.uk]
- 5. Seizure control by decanoic acid through direct AMPA receptor inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. riddlestwist.com [riddlestwist.com]
- 7. Selection of internal standards for accurate quantification of complex lipid species in biological extracts by electrospray ionization mass spectrometry – What, how and why? - PMC [pmc.ncbi.nlm.nih.gov]
- 8. resolvemass.ca [resolvemass.ca]
- 9. glpbio.com [glpbio.com]
- 10. nebiolab.com [nebiolab.com]
- 11. A stable isotope-labeled internal standard is essential for correcting for the interindividual variability in the recovery of lapatinib from cancer patient plasma in quantitative LC-MS/MS analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 12. lcms.cz [lcms.cz]
- 13. m.youtube.com [m.youtube.com]
- 14. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [What is Decanoic acid-d19 and its chemical properties?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591744#what-is-decanoic-acid-d19-and-its-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com